

# Comprehensive Safety and Handling Guide for 2-Chloro-4-methylpyridine

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## Compound of Interest

Compound Name: 2-Chloro-4-methylpyridine

Cat. No.: B103993

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This guide provides essential safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **2-Chloro-4-methylpyridine**. Adherence to these procedures is critical for ensuring a safe laboratory environment and maintaining chemical integrity.

## Hazard Identification and Chemical Properties

**2-Chloro-4-methylpyridine** is a hazardous substance that requires careful handling. It is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3][4]

Table 1: GHS Hazard Classification

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation[1][3][4]
Eye Irritation	H319: Causes serious eye irritation[1][3][4]

| Specific Target Organ Toxicity (Single Exposure) | H335: May cause respiratory irritation[1][3][4] |

Table 2: Physical and Chemical Properties

Property	Value
<b>Molecular Formula</b>	<b>C<sub>6</sub>H<sub>6</sub>CIN</b> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	127.57 g/mol <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless to light yellow liquid <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	194-195 °C <a href="#">[2]</a> <a href="#">[6]</a>
Density	1.142 g/mL at 25 °C <a href="#">[2]</a> <a href="#">[6]</a>
Flash Point	89.6 °C <a href="#">[5]</a>

| Vapor Pressure | 0.593 mmHg at 25 °C[\[5\]](#) |

## Personal Protective Equipment (PPE)

The consistent use of appropriate personal protective equipment is the most critical line of defense when handling **2-Chloro-4-methylpyridine**.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	<b>Tightly fitting safety goggles with side-shields.</b> <a href="#">[1]</a> <a href="#">[7]</a>	<b>Must conform to EN 166 (EU) or be NIOSH (US) approved.</b> <a href="#">[1]</a> <a href="#">[7]</a>
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Fire/flame-resistant and impervious lab coat or clothing. <a href="#">[1]</a> <a href="#">[8]</a>	Gloves must be inspected before use and changed frequently, especially after direct contact. <a href="#">[9]</a>

| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood.[\[8\]](#) If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter (e.g., Type ABEK (EN14387)).[\[1\]](#)[\[2\]](#) | A NIOSH/MSHA-approved respirator should be used when necessary.[\[9\]](#) |

# Operational Plan: Step-by-Step Handling Protocol

Proper handling procedures are essential to minimize exposure and maintain the quality of the chemical.

## 1. Preparation and Engineering Controls:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.[\[10\]](#)
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)[\[8\]](#)
- Remove all potential sources of ignition from the handling area.[\[1\]](#)

## 2. Donning PPE:

- Before handling, put on all required PPE as specified in Table 3. Inspect gloves for any signs of damage or degradation before use.

## 3. Chemical Handling:

- Avoid the formation of aerosols or dust.[\[1\]](#)
- Use non-sparking tools for all transfers and manipulations.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)

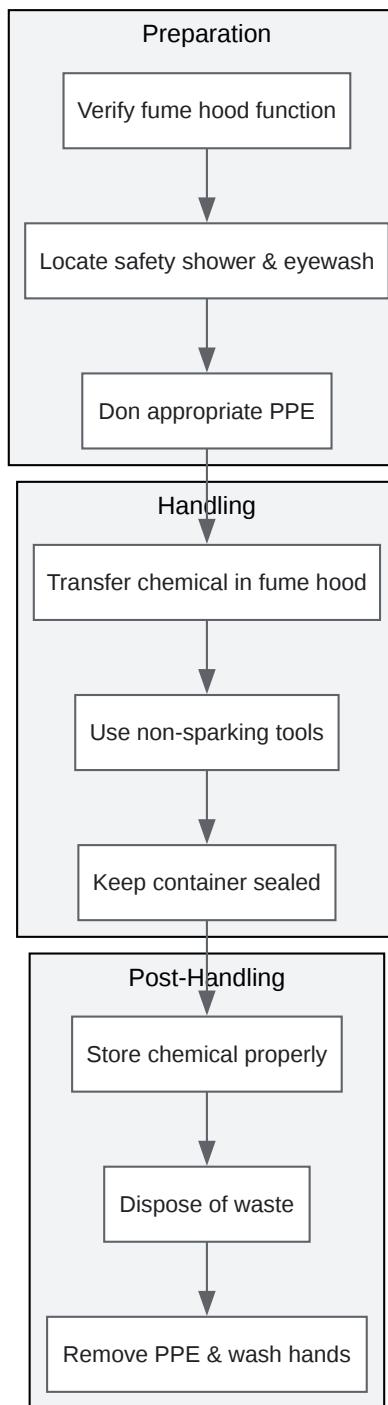
## 4. Storage:

- Store the chemical in a cool, dry, and well-ventilated area.[\[6\]](#)
- The ideal storage temperature is between 2-8°C or below room temperature.[\[8\]](#)
- Keep the container tightly sealed and store in a locked location.[\[1\]](#)
- Protect from direct sunlight and moisture.[\[8\]](#)[\[11\]](#)

**5. After Handling:**

- Wash hands and any exposed skin thoroughly with soap and water after handling.[[1](#)]
- Carefully remove and properly dispose of or decontaminate PPE.

## Workflow for Handling 2-Chloro-4-methylpyridine

[Click to download full resolution via product page](#)**Caption: Workflow for Handling 2-Chloro-4-methylpyridine.**

## Emergency Procedures

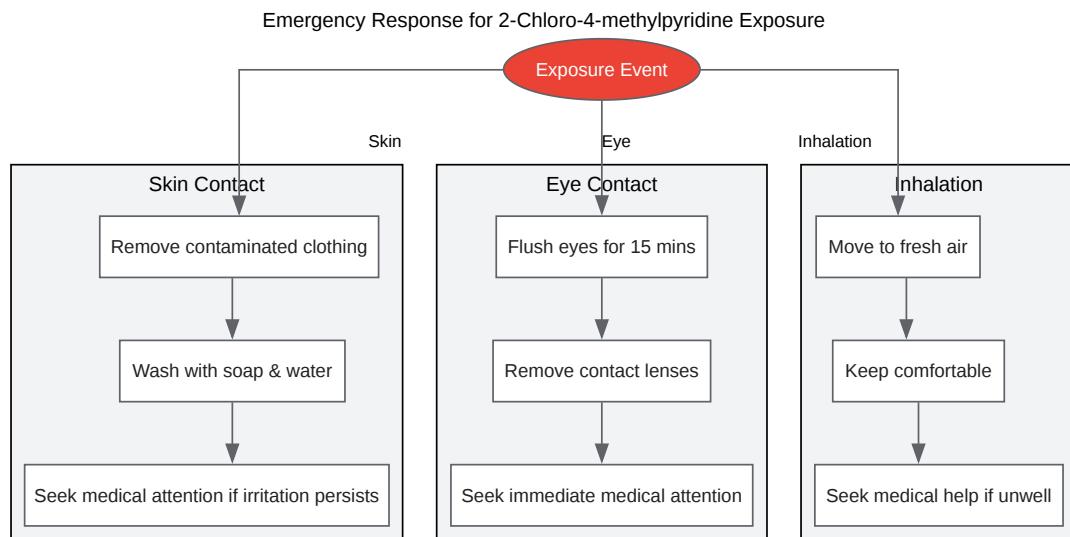
In the event of an emergency, follow these procedures immediately.

Accidental Release or Spill:

- Evacuate all personnel from the immediate spill area.[\[1\]](#)
- Ensure the area is well-ventilated.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Wearing appropriate PPE, contain the spill to prevent it from entering drains.[\[1\]](#)
- Collect the spilled material using non-sparking tools and place it into a suitable, closed container for disposal.[\[1\]](#)[\[11\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[\[12\]](#) Remove contact lenses if present and easy to do so.[\[1\]](#) Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing.[\[12\]](#) Wash the affected skin area with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical attention.[\[1\]](#)
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing.[\[1\]](#) If the person feels unwell, seek medical help.[\[1\]](#)
- Ingestion: Rinse the mouth with water.[\[1\]](#) Do not induce vomiting.[\[1\]](#) Call a poison control center or doctor immediately for treatment advice.[\[1\]](#)



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Caption: Emergency Response for Exposure Incidents.

## Disposal Plan

All waste materials must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Chemical Waste: Unused or waste **2-Chloro-4-methylpyridine** should be collected in a designated, properly labeled, and sealed container.
- Contaminated Materials: All disposable PPE (gloves, etc.), spill cleanup materials, and empty containers must be collected in a sealed bag or container, labeled as hazardous

waste, and disposed of accordingly.[9]

- Contact your institution's environmental health and safety department for specific disposal procedures. Do not dispose of this chemical down the drain.[1]

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